

# physical and chemical properties of 4-Nitro-o-anisidine

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## Compound of Interest

Compound Name: 2-Methoxy-4-nitroaniline

Cat. No.: B147289

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An In-Depth Technical Guide to 4-Nitro-o-anisidine

## Introduction

4-Nitro-o-anisidine, also known by its IUPAC name **2-Methoxy-4-nitroaniline**, is an organic compound with the chemical formula  $C_7H_8N_2O_3$ .<sup>[1][2][3][4]</sup> It presents as a yellow to orange crystalline powder.<sup>[2]</sup> This compound is a key intermediate in the chemical industry, primarily utilized in the synthesis of dyes and pigments.<sup>[2][4]</sup> Its molecular structure, featuring a nitro group and an amino group on an anisole framework, makes it a valuable precursor for creating various organic colorants. This guide provides a comprehensive overview of its physical and chemical properties, synthesis, applications, and relevant experimental protocols for researchers and professionals in drug development and chemical synthesis.

## Chemical and Physical Properties

The fundamental physical and chemical properties of 4-Nitro-o-anisidine are summarized below. These properties are crucial for its handling, storage, and application in various chemical processes.

Property	Value
IUPAC Name	2-Methoxy-4-nitroaniline[4][5]
Synonyms	4-Nitro-o-anisidine, Fast Red B Base, p-Nitro-o-anisidine[3][5]
CAS Number	97-52-9[1][6]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub> [1][2][3]
Molecular Weight	168.15 g/mol [1][3][6]
Appearance	Yellow to orange crystalline powder[2]
Melting Point	140-142 °C[1][2]
Boiling Point	~337.07 °C to 364.2 °C (estimates vary)[1][2]
Density	~1.211 to 1.3 g/cm <sup>3</sup> [1][2]
Solubility	Slightly soluble in water (approx. 0.2 g/L).[2][7] Soluble in some organic solvents.
Flash Point	~174 °C[1][2]
pKa	1.02 ± 0.10 (Predicted)[2]
Vapor Pressure	1.71E-05 mmHg at 25°C[2]

## Reactivity and Stability

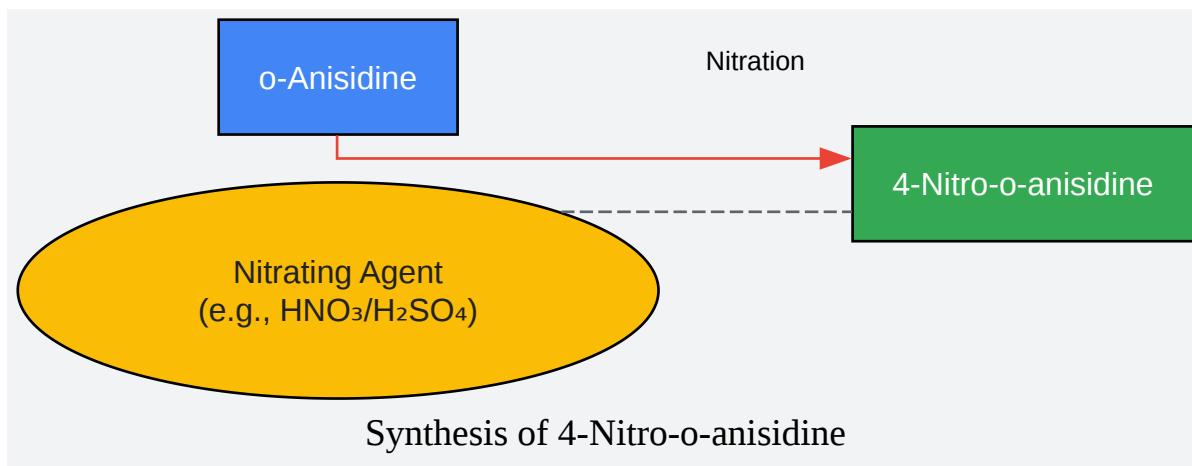
Stability: The compound is stable under normal storage conditions but may be sensitive to moisture.[8] It is recommended to store it below +30°C.[2]

Reactivity: 4-Nitro-o-anisidine is incompatible with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[8][9] When heated to decomposition, it can emit toxic fumes of nitrogen oxides (NO<sub>x</sub>).[9]

## Synthesis and Applications

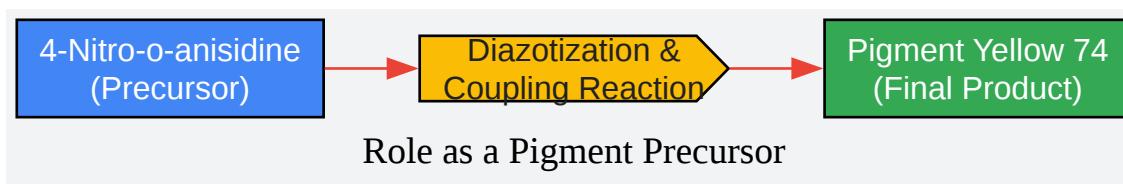
The primary application of 4-Nitro-o-anisidine is as a precursor in the manufacturing of azo dyes and pigments.[2][4] Notably, it is a key intermediate for the commercial production of

Pigment Yellow 74.<sup>[4]</sup> The synthesis typically involves the nitration of o-anisidine.<sup>[10]</sup>



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Caption: Synthesis workflow for 4-Nitro-o-anisidine.



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Caption: Application of 4-Nitro-o-anisidine in pigment synthesis.

## Experimental Protocols

Detailed experimental protocols are essential for the accurate characterization and quality control of chemical compounds. Below are generalized methodologies for key analytical experiments applicable to 4-Nitro-o-anisidine.

### Melting Point Determination

Objective: To determine the melting point range of a solid sample as an indicator of purity.

Methodology:

- Sample Preparation: A small amount of the dry, crystalline 4-Nitro-o-anisidine is finely powdered.
- Capillary Loading: The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- Instrumentation: The capillary tube is placed in a calibrated melting point apparatus.
- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point (literature value: 140-142 °C).[1]
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes liquid (completion of melting) are recorded.
- Analysis: A sharp melting range of 1-2 °C indicates high purity. Impurities typically depress and broaden the melting range.

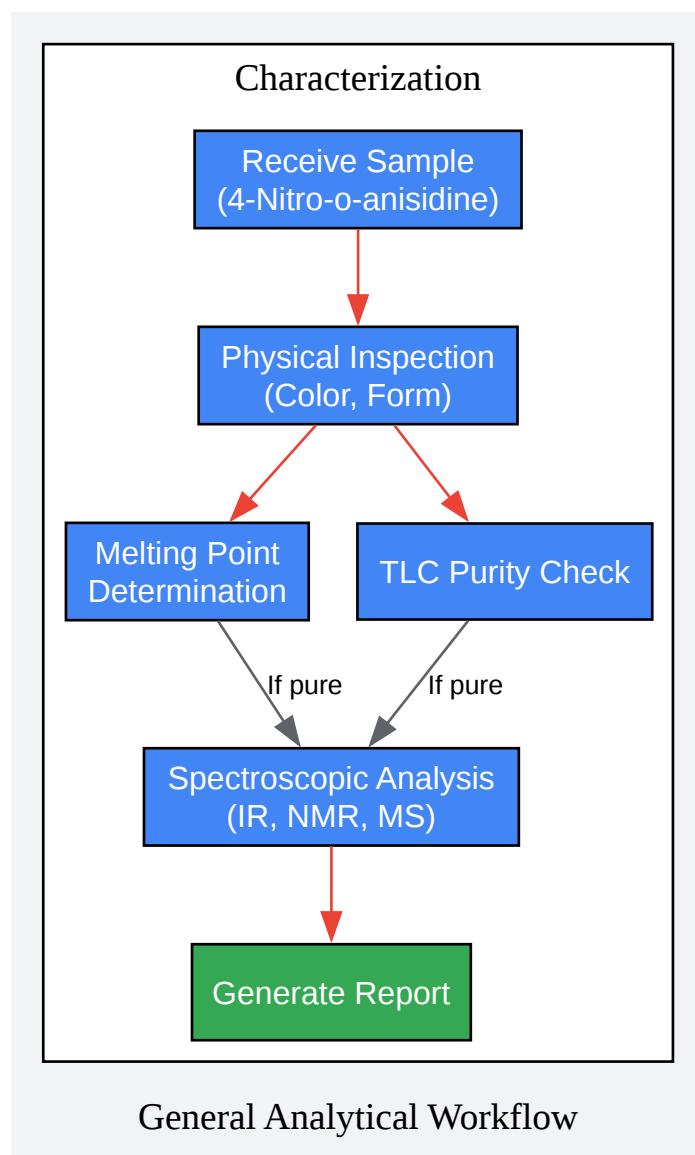
## Thin-Layer Chromatography (TLC) for Purity Assessment

Objective: To assess the purity of a sample and identify the number of components in a mixture.

Methodology:

- Stationary Phase: A TLC plate coated with silica gel is used.
- Sample Preparation: A dilute solution of 4-Nitro-o-anisidine is prepared in a suitable solvent (e.g., ethyl acetate or dichloromethane).
- Spotting: A small spot of the solution is applied to the baseline of the TLC plate using a capillary tube.
- Mobile Phase (Eluent): A solvent system is chosen based on polarity (e.g., a mixture of hexane and ethyl acetate). The choice of solvent will depend on the polarity of potential impurities.

- **Development:** The plate is placed in a sealed chromatography chamber containing the mobile phase, ensuring the solvent level is below the baseline. The solvent moves up the plate by capillary action.
- **Visualization:** After the solvent front nears the top of the plate, the plate is removed and dried. The spot of 4-Nitro-o-anisidine, being colored, is visible. For colorless impurities, UV light may be used for visualization if they are UV-active.
- **Analysis:** A single spot indicates a pure compound under these conditions. The Retention Factor ( $R_f$ ) value is calculated ( $R_f = \text{distance traveled by spot} / \text{distance traveled by solvent front}$ ) for documentation.



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Caption: A typical workflow for the analysis of a chemical sample.

## Safety and Handling

4-Nitro-o-anisidine is classified as harmful if swallowed and may cause irritation to the eyes, respiratory system, and skin.[\[2\]](#) It is also suspected of causing cancer and is toxic to aquatic life with long-lasting effects.[\[4\]](#)[\[7\]](#)

Precautionary Statements:

- Obtain special instructions before use.
- Do not handle until all safety precautions have been read and understood.
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[2\]](#)
- Avoid release to the environment.
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.  
[\[2\]](#)

Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

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## References

- 1. 4-Nitro-o-anisidine | CAS#:97-52-9 | Chemsoc [[chemsoc.com](http://chemsoc.com)]
- 2. chembk.com [[chembk.com](http://chembk.com)]

- 3. 2-Methoxy-4-nitroaniline | C7H8N2O3 | CID 7337 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. 2-Methoxy-4-nitroaniline - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 5. Benzenamine, 2-methoxy-4-nitro- [[webbook.nist.gov](https://webbook.nist.gov)]
- 6. sigmaaldrich.com [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 7. 97-52-9 2-Methoxy-4-nitroaniline AKSci R222 [[aksci.com](https://aksci.com)]
- 8. 2-Amino-4-nitro anisidine | 99-59-2 [[chemicalbook.com](https://chemicalbook.com)]
- 9. 2-Amino-4-nitro anisidine CAS#: 99-59-2 [[m.chemicalbook.com](https://m.chemicalbook.com)]
- 10. o-Anisidine - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]

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